

1-Butanamine, hydrofluoride CAS number lookup

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Compound of Interest

Compound Name: 1-Butanamine, hydrofluoride

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Technical Guide: 1-Butanamine, Hydrofluoride

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butanamine, hydrofluoride is the salt formed from the reaction of the primary amine 1-butanamine (also known as n-butylamine) and hydrogen fluoride. While the parent compound, 1-butanamine, is a well-characterized chemical intermediate, the hydrofluoride salt is less commonly documented in dedicated literature. However, the formation of amine salts is a fundamental practice in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of **1-butanamine, hydrofluoride**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its potential applications in research and drug development.

The strategic incorporation of fluorine into organic molecules is a cornerstone of modern medicinal chemistry. The presence of fluorine can significantly alter a molecule's pharmacokinetic and physicochemical properties, such as metabolic stability, membrane permeability, and binding affinity to target proteins.[1][2][3][4][5] The formation of an amine salt, such as a hydrofluoride, can further modify properties like solubility and bioavailability, which are critical for the development of effective pharmaceutical agents.

Chemical Identification and Properties



While a specific CAS number for **1-Butanamine**, **hydrofluoride** is not readily available in major chemical databases, its constituent parts are well-defined.

Table 1: Chemical Identification

Identifier	1-Butanamine (Parent Compound)	1-Butanamine, Hydrofluoride
CAS Number	109-73-9	Not Assigned
Molecular Formula	C4H11N	C4H12FN
Molecular Weight	73.14 g/mol	93.14 g/mol
IUPAC Name	Butan-1-amine	Butan-1-aminium fluoride

The properties of **1-butanamine**, **hydrofluoride** will be influenced by both the parent amine and the hydrofluoric acid. The following table summarizes the known properties of **1-butanamine**. The salt form is expected to be a solid with increased water solubility compared to the free base.

Table 2: Physicochemical Properties of 1-Butanamine

Property	Value
Appearance	Colorless liquid
Boiling Point	77-78 °C
Melting Point	-49 °C
Density	0.74 g/mL at 25 °C
Solubility in Water	Miscible

Experimental Protocols Synthesis of 1-Butanamine, Hydrofluoride

Foundational & Exploratory





The following is a generalized, adaptable protocol for the synthesis of **1-butanamine**, **hydrofluoride** based on the preparation of other alkylamine hydrofluorides.[6]

Objective: To synthesize **1-butanamine**, **hydrofluoride** from 1-butanamine and hydrofluoric acid.

Materials:

- 1-Butanamine (reagent grade)
- Hydrofluoric acid (40% aqueous solution)
- Ethanol (anhydrous)
- Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

- In a well-ventilated fume hood, a pre-weighed amount of 1-butanamine is dissolved in two parts of ethanol at room temperature in a round-bottom flask equipped with a stirrer.
- The flask is cooled in an ice bath.
- 1.015 equivalents of hydrogen fluoride, in the form of a 40% strength aqueous hydrofluoric acid solution, are added dropwise from a metering device.[6]
- Care should be taken to ensure the temperature of the reaction mixture does not exceed 40°C.[6]



- After the addition is complete, the metering device is rinsed with a small volume of distilled water, which is then added to the reaction mixture.
- The mixture is then evaporated to dryness using a rotary evaporator, with careful evacuation to manage potential foam formation and maintaining a maximum mixture temperature of 65°C.[6]
- The resulting solid is **1-butanamine**, hydrofluoride.

Safety Precautions: Hydrofluoric acid is extremely corrosive and toxic. All work should be conducted in a fume hood with appropriate personal protective equipment, including acid-resistant gloves, lab coat, and eye protection.

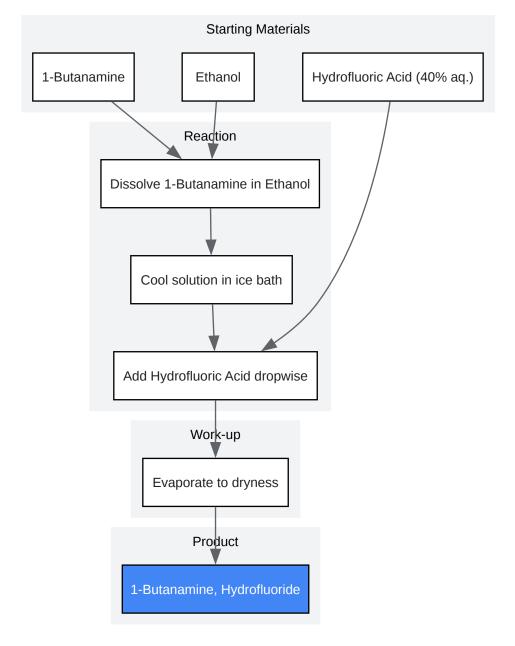
Applications in Research and Drug Development

While specific applications for **1-butanamine**, **hydrofluoride** are not extensively documented, its role can be inferred from the broader use of amine salts and fluorinated compounds in drug discovery.

- Building Block in Organic Synthesis: Simple alkylamines are fundamental building blocks in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). The hydrofluoride salt can serve as a convenient, stable source of the butylamine moiety in various chemical reactions.
- Modification of Physicochemical Properties: The conversion of a basic drug candidate into a
 salt is a common strategy to improve its aqueous solubility and dissolution rate, which can
 enhance bioavailability. The hydrofluoride salt form of a butylamine-containing compound
 could be explored for these benefits.
- Fluorinating Reagent: While not a primary fluorinating agent itself, the hydrofluoride salt introduces fluoride ions into a chemical system, which could potentially participate in or influence certain chemical transformations.

Visualizations Experimental Workflow for the Synthesis of 1Butanamine, Hydrofluoride





Synthesis of 1-Butanamine, Hydrofluoride

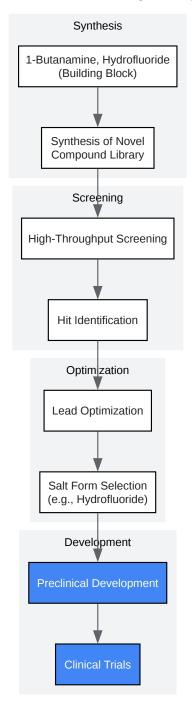
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Caption: Workflow for the synthesis of 1-Butanamine, Hydrofluoride.

Potential Role in a Drug Discovery Workflow



Use of an Amine Salt in Drug Discovery



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Caption: A logical workflow for the use of amine salts in drug discovery.



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